

Application Notes and Protocols for Assessing Arabidopsis Histidine Kinase (AHK) Activity

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Audience: Researchers, scientists, and drug development professionals.

Introduction to Arabidopsis Histidine Kinases (AHKs)

Arabidopsis Histidine Kinases (**AHK**s) are a family of sensor histidine kinases that play pivotal roles in plant growth, development, and stress responses. Notably, **AHK**2, **AHK**3, and **AHK**4 (also known as CRE1/WOL) function as cytokinin receptors, initiating a multi-step phosphorelay signaling cascade upon hormone binding.[1][2][3] This signaling pathway is crucial for processes such as cell division, shoot and root development, and leaf senescence. Understanding the kinase activity of **AHK**s is therefore essential for dissecting these fundamental plant processes and for the development of novel agrochemicals or plant-based therapeutics.

The core of **AHK** signaling involves autophosphorylation of a conserved histidine residue within the kinase domain in response to a stimulus, such as cytokinin binding. The phosphoryl group is then transferred to a conserved aspartate residue in the receiver domain of the **AHK** itself. Subsequently, this phosphate is relayed to a histidine-containing phosphotransfer protein (AHP), which then translocates to the nucleus to phosphorylate response regulators (ARRs), ultimately leading to changes in gene expression.[4][5][6]

These application notes provide detailed protocols for in vitro phosphorylation assays to quantitatively measure the kinase activity of **AHK**s, including autophosphorylation and

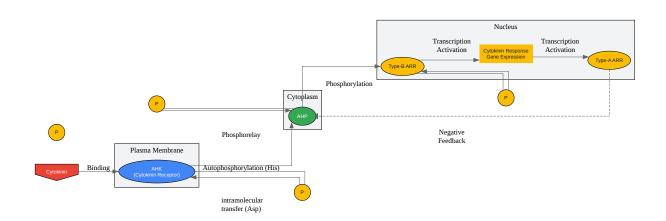


phosphorelay to AHP substrates. Both traditional radioactive and modern non-radioactive methods are described to offer flexibility based on laboratory resources and safety considerations.

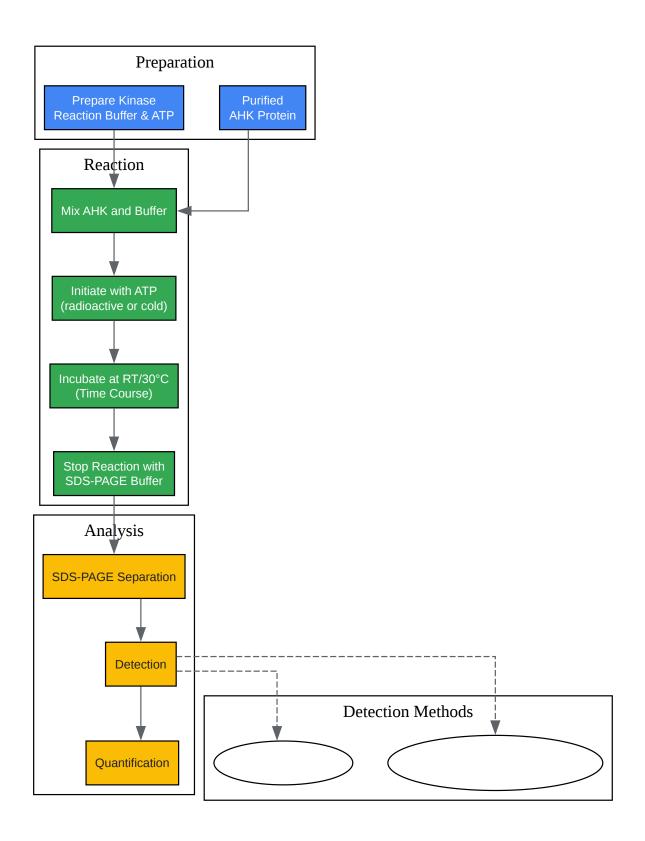
AHK Signaling Pathway

The canonical cytokinin signaling pathway involving **AHK**s is a multi-step phosphorelay system.

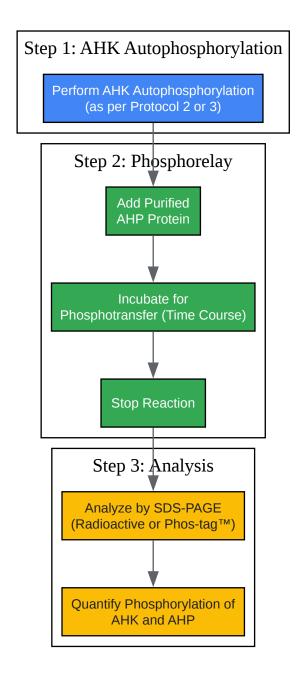












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References



- 1. Gain-of-Function Mutants of the Cytokinin Receptors AHK2 and AHK3 Regulate Plant Organ Size, Flowering Time and Plant Longevity PMC [pmc.ncbi.nlm.nih.gov]
- 2. The specificity of cytokinin signalling in Arabidopsis thaliana is mediated by differing ligand affinities and expression profiles of the receptors PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Identification of AHK2- and AHK3-like cytokinin receptors in Brassica napus reveals two subfamilies of AHK2 orthologues PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Frontiers | ARR1 and AHP interactions in the multi-step phosphorelay system [frontiersin.org]
- 5. researchgate.net [researchgate.net]
- 6. ARR1 and AHP interactions in the multi-step phosphorelay system PMC [pmc.ncbi.nlm.nih.gov]
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